

Technical Guide: Proper Disposal of 4-Chloro-3-(dimethylamino)benzoic acid

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Compound of Interest

Compound Name: 4-Chloro-3-(dimethylamino)benzoic acid

CAS No.: 57489-56-2

Cat. No.: B13210983

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Executive Summary

As a Senior Application Scientist, I often observe that the disposal of specific synthetic intermediates like **4-Chloro-3-(dimethylamino)benzoic acid** (CAS 57489-56-2) is mishandled because it falls into a "gray zone" between general organic waste and highly regulated toxics.

This compound contains two critical functional groups that dictate its waste stream: a chlorinated aromatic ring and a tertiary amine. The presence of chlorine classifies this strictly as Halogenated Organic Waste. Misclassifying this as non-halogenated waste can damage incinerator scrubbers at treatment facilities and violate EPA/RCRA compliance standards due to the formation of acidic gases (HCl) and potential dioxins during improper combustion.

This guide defines the authoritative protocol for the containment, labeling, and disposal of this compound, ensuring scientific integrity and regulatory compliance.

Chemical Profile & Hazard Identification

Before handling, verify the identity of the substance against the physical and chemical properties listed below.

Table 1: Physicochemical Properties & Identifiers

Property	Data
Chemical Name	4-Chloro-3-(dimethylamino)benzoic acid
CAS Number	57489-56-2
Molecular Formula	
Molecular Weight	199.63 g/mol
Physical State	Solid (Crystalline powder, typically off-white to beige)
Solubility	Low in water; Soluble in DMSO, Methanol, and dilute alkali
Acidity/Basicity	Amphoteric (contains acidic -COOH and basic -N(CH ₃) ₂ groups)
SMILES	<chem>CN(C)C1=C(C=CC(=C1)C(=O)O)Cl</chem>

Hazard Classification (GHS)

Based on structural analogs (aminobenzoic acids) and functional group analysis, treat this compound with the following precautions:

- Signal Word:WARNING
- H315: Causes skin irritation.[1][2][3][4][5][6]
- H319: Causes serious eye irritation.[1][2][3][4][5][6][7]
- H335: May cause respiratory irritation.[8][1][2][4][6]
- H411: Toxic to aquatic life with long-lasting effects (due to chlorinated aromaticity).

Critical Segregation Protocols

The "Self-Validating System" for safety relies on preventing incompatible chemistries in the waste stream.

- Do NOT mix with Strong Oxidizers: The dimethylamino group is electron-rich and susceptible to vigorous oxidation by concentrated nitric acid or peroxides, potentially generating heat or toxic nitrosamines.
- Do NOT mix with Non-Halogenated Solvents: Segregation is cost-critical. Mixing this halogenated solid with 20L of non-halogenated acetone waste renders the entire container "Halogenated," significantly increasing disposal costs and incineration requirements.

Step-by-Step Disposal Workflow

Phase 1: Waste Characterization & Collection

Objective: Isolate the chemical into the correct waste stream immediately upon generation.

- Solid Waste (Pure Substance/Powder):
 - Collect in a dedicated wide-mouth jar (HDPE or Amber Glass).
 - Do not use metal containers (potential for slow corrosion if moisture is present due to hydrolysis of the acid chloride moiety, though less likely with the acid form, caution is standard).
- Liquid Waste (Reaction Mixtures/Mother Liquors):
 - If dissolved in organic solvent (DCM, Ethyl Acetate): Pour into Halogenated Organic Waste carboy.
 - If dissolved in aqueous buffer: Adjust pH to neutral (6-8) if protocol permits, then collect in Aqueous Waste (Toxic/Halogenated) container.

Phase 2: Labeling

Objective: Clear communication for downstream waste handlers (EHS personnel/TSDF).

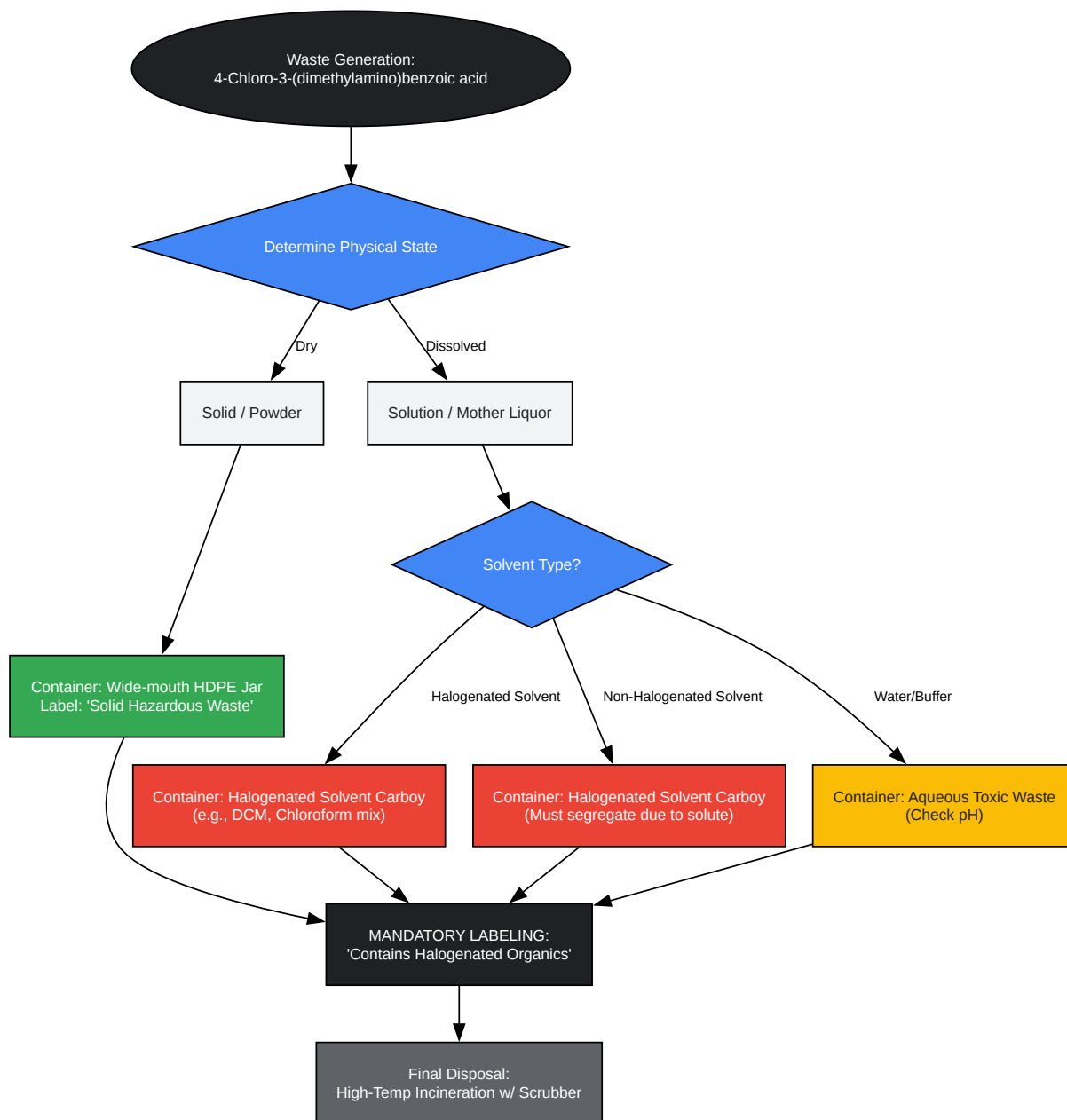
- Primary Tag: "HAZARDOUS WASTE"
- Constituent: Write full name: "**4-Chloro-3-(dimethylamino)benzoic acid**".
- Hazard Checkboxes: ☒ Irritant ☒ Toxic ☒ Halogenated
- Concentration: Estimate % wt (e.g., ">95%" for solids).

Phase 3: Storage & Handoff[12]

- Cap: Screw cap must be tightly sealed. Do not use foil or Parafilm as a primary seal.
- Secondary Containment: Store the waste container in a polyethylene tray to capture potential leaks.
- Location: Satellite Accumulation Area (SAA). Do not exceed 55 gallons or 1 quart of acutely hazardous waste (P-listed) in the lab (though this is likely U-listed or characteristic, standard limits apply).

Visual Disposal Decision Tree

The following diagram illustrates the logical flow for disposing of **4-Chloro-3-(dimethylamino)benzoic acid** based on its physical state.



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Figure 1: Decision matrix for the segregation and packaging of halogenated benzoic acid derivatives.

Emergency Procedures

In the event of a spill during transfer to waste containers:

- PPE Required: Nitrile gloves (double gloving recommended), safety goggles, and lab coat.
- Solid Spill:
 - Do not dry sweep (creates dust).
 - Cover with wet paper towels or use a HEPA vacuum designated for chemical cleanup.
 - Place debris in the Solid Hazardous Waste container.
- Liquid Spill:
 - Absorb with vermiculite or chem-pads.
 - Do not use paper towels alone if the solvent is flammable.
 - Place saturated absorbents into a sealed bag, then into the solid waste bin.
- Exposure:
 - Skin: Wash with soap and water for 15 minutes.[7] The amine functionality allows skin absorption; prompt washing is critical.
 - Eyes: Flush for 15 minutes.[8][6][7] Seek medical attention if irritation persists.

References

- PubChem. (n.d.).[1] Compound Summary: **4-Chloro-3-(dimethylamino)benzoic acid**.[9] National Library of Medicine. Retrieved March 8, 2026, from [\[Link\]](#)
- U.S. EPA. (2024). Resource Conservation and Recovery Act (RCRA) Orientation Manual: Management of Halogenated Solvents. Retrieved March 8, 2026, from [\[Link\]](#)

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